

# Essential Safety and Logistical Information for Handling 1-Tetradecanol-d29

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## Compound of Interest

Compound Name: 1-Tetradecanol-d29

Cat. No.: B1626932

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-Tetradecanol-d29**. The following procedures and recommendations are designed to ensure safe handling, storage, and disposal of this compound.

## Physical and Chemical Properties

**1-Tetradecanol-d29** is the deuterated form of 1-Tetradecanol (also known as Myristyl alcohol). While specific data for the deuterated compound is limited, its physical and chemical properties are expected to be very similar to the non-deuterated form.

Property	Value
Appearance	White flakes or solid[1]
Melting Point	35-39 °C (lit.)[2]
Boiling Point	289 °C (lit.)[2]
Flash Point	>230 °F (>110 °C)[2]
Density	0.823 g/mL at 25 °C (lit.)[2]
Solubility	Insoluble in water; Soluble in ether and alcohol
Vapor Pressure	<1 hPa (20 °C)

## Hazard Identification and Personal Protective Equipment (PPE)

1-Tetradecanol may cause eye, skin, and respiratory tract irritation. It is crucial to use appropriate personal protective equipment to minimize exposure.

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure. Nitrile or butyl boots are recommended for handling larger quantities.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A full-face respirator is recommended if exposure limits are exceeded or symptoms are experienced.

## Experimental Protocol: Safe Handling of 1-Tetradecanol-d29

### 1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.
- Ensure that an eyewash station and a safety shower are readily accessible.

- Before handling, inspect all PPE for integrity.

## 2. Handling the Compound:

- Minimize dust generation and accumulation. Avoid generating dusty conditions.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.

## 3. Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, acid anhydrides, and acid chlorides.

## 4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.

# Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.

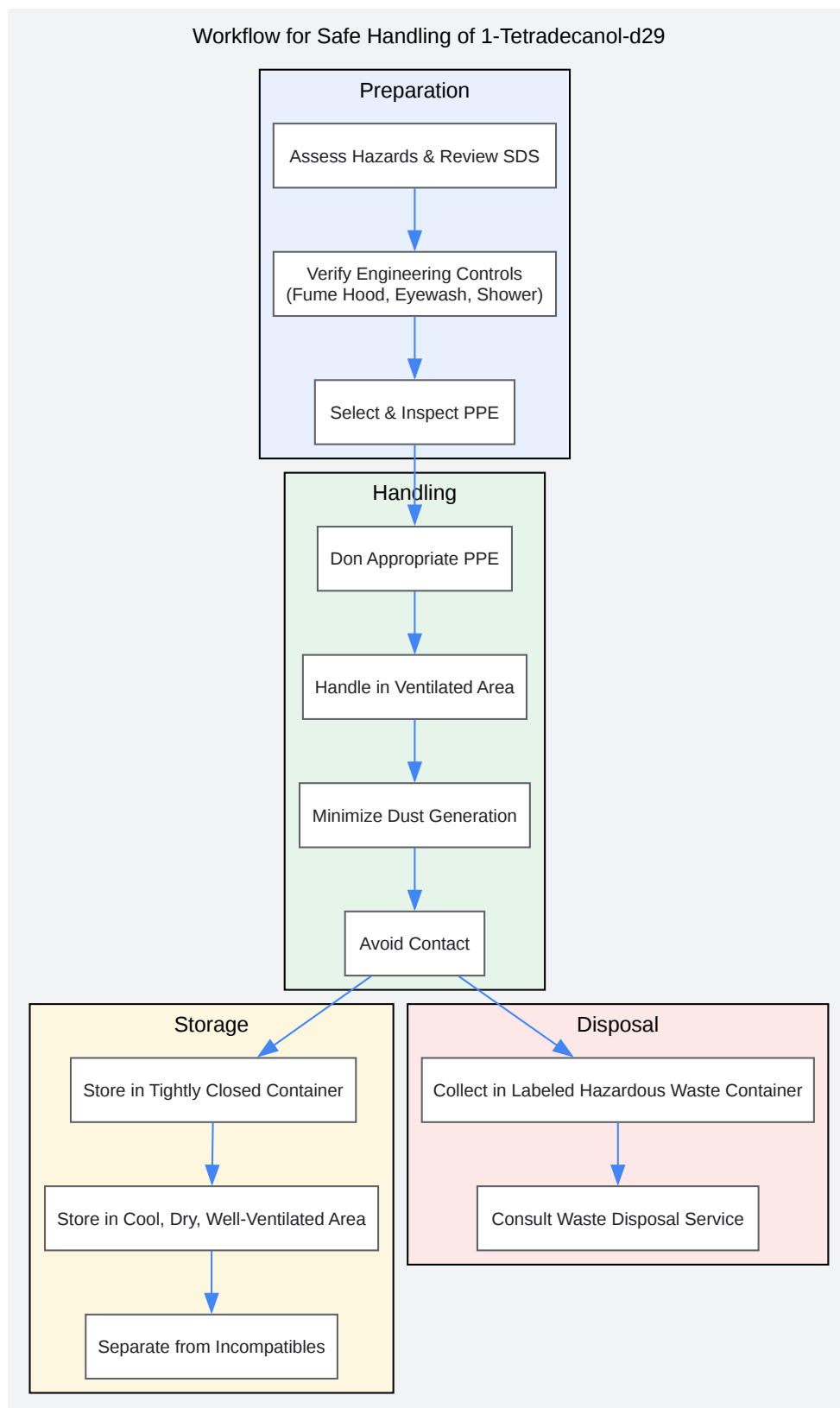
## 1. Waste Classification:

- This material and its container must be disposed of as hazardous waste. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

## 2. Disposal Procedure:

- Collect waste in a suitable, labeled container for disposal.
- Do not allow the chemical to enter drains or surface water as it is very toxic to aquatic organisms.
- Consult with a licensed professional waste disposal service to dispose of this material.

## Logical Workflow for Handling 1-Tetradecanol-d29



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Caption: Workflow for Safe Handling of **1-Tetradecanol-d29**

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## References

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